

Boc-Asp-Ofm: Key Physical and Chemical Data

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Compound Focus: Boc-Asp-Ofm

CAS No.: 129046-87-3

Cat. No.: S589991

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The core technical specifications for **Boc-Asp-Ofm** (CAS 117014-32-1) from the search results are summarized in the table below.

Property	Specification
CAS Number	117014-32-1 [1] [2] [3]
Molecular Formula	C ₂₃ H ₂₅ NO ₆ [1] [2] [3]
Molecular Weight	411.45 g/mol [2] [3]
Appearance	White to off-white powder [2] [3]
Purity	98% min [3]
Melting Point	146-148 °C [2]
Boiling Point	620.8±55.0 °C (Predicted) [2]
Density	1.251±0.06 g/cm ³ (Predicted) [2]
pKa	3.56±0.23 (Predicted) [2]

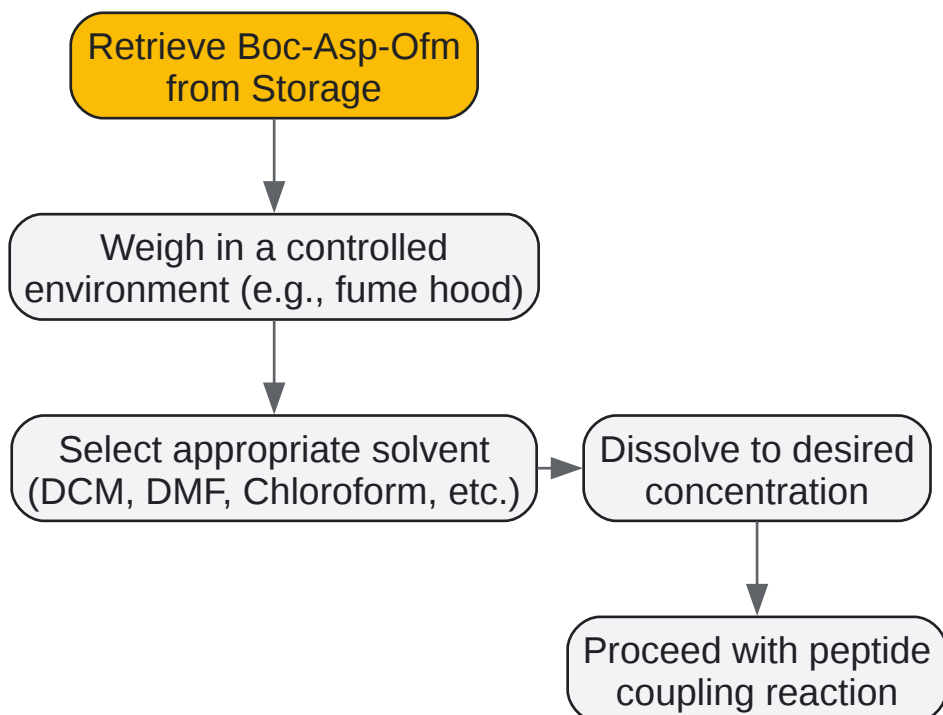
Solubility and Storage Information

The following table details the available information on the solubility and storage conditions for **Boc-Asp-Ofm**. Please note that specific data on solubility in aqueous buffers is not available.

Category	Details
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone , etc. [2]
Storage Condition	Sealed in dry ; recommendations vary between Room Temperature [2], 2-8°C [3], and -20°C [1]. A sealed container in a cool, dry place (like a refrigerator or freezer) is generally advised.

Experimental Workflow for Handling

For researchers using **Boc-Asp-Ofm** in synthesis, the following workflow outlines the key steps for handling and preparing the compound based on standard laboratory practices for similar protected amino acids. This diagram integrates the gathered information on storage and solubility.



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Guidance for Practical Use

- **Interpreting Storage Conditions:** The varying storage recommendations suggest the compound is stable at room temperature for short periods, but for **long-term storage, 2-8°C or -20°C** is preferable to maintain stability and prevent degradation [1] [2] [3]. The instruction to keep **sealed in dry** is critical, as the compound may be hygroscopic (absorb moisture from the air) [2].
- **Planning Solubility Experiments:** Since quantitative solubility data in common solvents is not provided, you may need to determine the optimal concentration for your reactions experimentally. The listed solvents are a good starting point. For solid-phase peptide synthesis (SPPS), **Dichloromethane (DCM)** or **Dimethylformamide (DMF)** are commonly used.
- **Consulting Broader Literature:** The search results provided foundational data but lacked experimental depth. For detailed protocols on coupling reactions using **Boc-Asp-Ofm** or handling Fm-protected side chains, consulting specialized peptide synthesis textbooks, primary research articles, or technical data sheets from major peptide suppliers is highly recommended.

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References

1. - Boc (asp)-oh | CAS#:117014-32-1 | Chemsrvc ofm [chemsrc.com]
2. - Boc (asp)-oh | 117014-32-1 ofm [chemicalbook.com]
3. - Boc (Asp)-OH CAS 117014-32-1 Watson International Limited Ofm [watson-int.com]

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